

Synthesis pathways for 2,4,5-Trichlorobenzaldehyde.

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,4,5-Trichlorobenzaldehyde

CAS No.: 35696-87-8

Cat. No.: B3041761

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An In-Depth Technical Guide to the Synthesis of **2,4,5-Trichlorobenzaldehyde**

Introduction

2,4,5-Trichlorobenzaldehyde ($C_7H_3Cl_3O$) is a chlorinated aromatic aldehyde of significant interest in industrial and research chemistry.^{[1][2]} Its molecular structure, featuring a formyl group and three chlorine atoms on the benzene ring, makes it a valuable and reactive intermediate.^{[1][3]} This compound serves as a critical building block in the synthesis of various agrochemicals, including herbicides and plant growth regulators, as well as dyes, pigments, and other specialty chemicals.^[3] The strategic placement of the chlorine atoms influences the molecule's reactivity and the biological activity of its derivatives.^[3] This guide provides a detailed exploration of the principal synthetic pathways to **2,4,5-Trichlorobenzaldehyde**, focusing on the underlying reaction mechanisms, experimental protocols, and process variables for an audience of chemical researchers and drug development professionals.

Principal Synthesis Pathways

The synthesis of **2,4,5-Trichlorobenzaldehyde** can be achieved through several strategic approaches. The most common methods involve either the direct formylation of a readily

available precursor like 1,2,4-trichlorobenzene or the oxidation of the corresponding methyl-substituted arene, 2,4,5-trichlorotoluene.

Pathway 1: Vilsmeier-Haack Formylation of 1,2,4-Trichlorobenzene

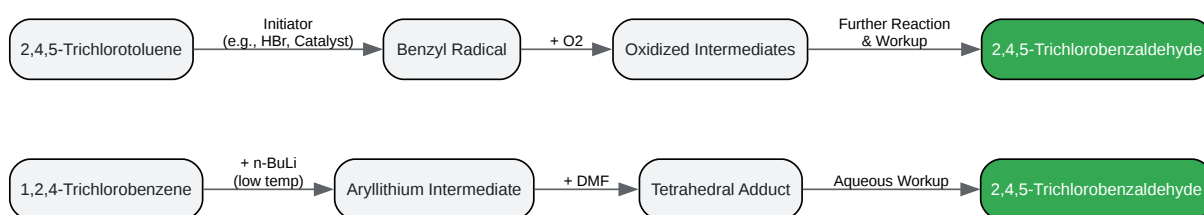
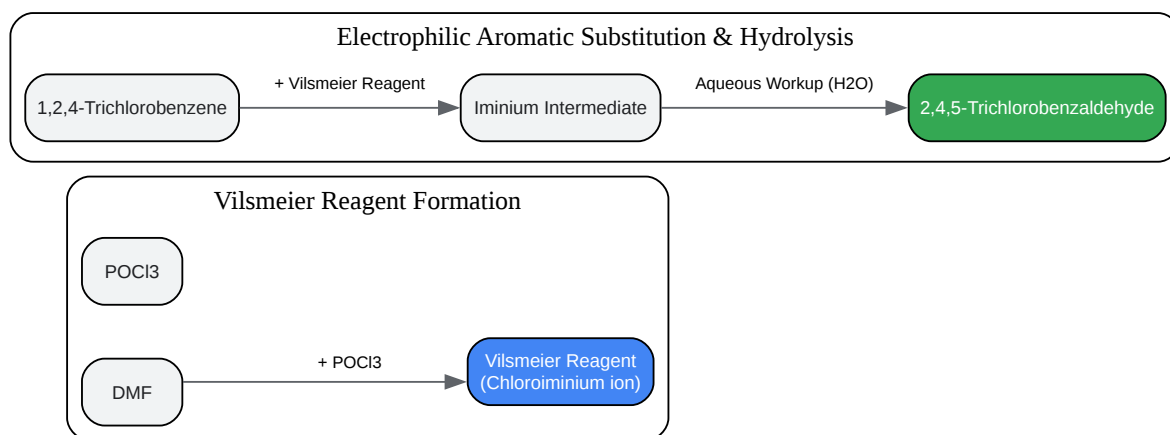
The Vilsmeier-Haack reaction is a robust and widely used method for the formylation of electron-rich aromatic compounds.[4][5] While 1,2,4-trichlorobenzene is considered electron-deficient due to the inductive effect of the chlorine atoms, this reaction can still be driven to completion under appropriate conditions, making it a viable synthetic route.

Causality and Mechanism:

The reaction proceeds via the formation of a substituted chloroiminium ion, known as the Vilsmeier reagent, from the interaction of a substituted amide (typically N,N-dimethylformamide, DMF) and a halide, most commonly phosphorus oxychloride (POCl_3). [6][7] This iminium ion is a weak electrophile that then attacks the aromatic ring in an electrophilic aromatic substitution reaction.[4][6] The resulting intermediate is subsequently hydrolyzed during aqueous workup to yield the final aryl aldehyde.[5][7]

The mechanism unfolds in three primary stages:

- **Formation of the Vilsmeier Reagent:** DMF reacts with POCl_3 to generate the electrophilic N,N-dimethylchloroiminium ion.[4][6]
- **Electrophilic Aromatic Substitution:** The 1,2,4-trichlorobenzene ring attacks the Vilsmeier reagent. The formyl group is directed to the position para to the 1-chloro substituent, which is the most activated and least sterically hindered position available.
- **Hydrolysis:** The intermediate iminium salt is hydrolyzed upon the addition of water to liberate **2,4,5-trichlorobenzaldehyde**. [4]



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- To cite this document: BenchChem. [Synthesis pathways for 2,4,5-Trichlorobenzaldehyde.]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3041761/docs#synthesis-pathways-for-2-4-5-trichlorobenzaldehyde\]](https://www.benchchem.com/product/b3041761/docs#synthesis-pathways-for-2-4-5-trichlorobenzaldehyde)

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